

# Essential Safety and Disposal Guidance for PD-1-IN-17 TFA

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## Compound of Interest

Compound Name: PD-1-IN-17 TFA

Cat. No.: B10814277

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For researchers, scientists, and drug development professionals handling **PD-1-IN-17 TFA**, a comprehensive understanding of proper disposal procedures is critical for laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) for **PD-1-IN-17 TFA** is not readily available, the compound's name indicates it is a salt of Trifluoroacetic acid (TFA). Therefore, its handling and disposal are governed by the hazardous properties of TFA.

Trifluoroacetic acid is a strong corrosive acid that can cause severe skin burns and eye damage. It is also harmful if inhaled and is harmful to aquatic life with long-lasting effects. Due to these hazards, **PD-1-IN-17 TFA** must not be disposed of down the drain. Instead, it should be treated as a hazardous chemical waste and disposed of in accordance with institutional and local regulations.

## Key Disposal and Safety Information

Proper personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, should be worn at all times when handling **PD-1-IN-17 TFA**. All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.

Hazard Class	Primary Hazards	Incompatible Materials	Disposal Method
Corrosive, Acutely Toxic, Environmental Hazard	Causes severe skin burns and eye damage, harmful if inhaled, harmful to aquatic life.	Strong bases, oxidizing agents, metals.	Collect as hazardous waste in a designated, properly labeled, and sealed container. Arrange

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